

# Handling and safety precautions for 1-Oxaspiro[2.5]octane-2-carbonitrile

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## Compound of Interest

Compound Name: 1-Oxaspiro[2.5]octane-2-carbonitrile

Cat. No.: B1296545

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## Technical Support Center: 1-Oxaspiro[2.5]octane-2-carbonitrile

This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and use of **1-Oxaspiro[2.5]octane-2-carbonitrile**.

## Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **1-Oxaspiro[2.5]octane-2-carbonitrile**?

A1: **1-Oxaspiro[2.5]octane-2-carbonitrile** is classified as a hazardous substance. Key hazards include:

- Acute Toxicity (Oral): Toxic if swallowed.[\[1\]](#)[\[2\]](#)
- Skin Irritation: Causes skin irritation.[\[1\]](#)[\[3\]](#)
- Serious Eye Damage: Causes serious eye damage.[\[1\]](#)
- Respiratory Irritation: May cause respiratory irritation.[\[1\]](#)[\[3\]](#)

Q2: What are the immediate first-aid measures in case of exposure?

A2: In case of any exposure, it is crucial to seek medical advice immediately. The following are the initial first-aid steps:

- Inhalation: Move the individual to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[\[1\]](#)[\[3\]](#)
- Skin Contact: Immediately wash the affected area with plenty of soap and water.[\[1\]](#) Remove contaminated clothing and wash it before reuse.[\[3\]](#)
- Eye Contact: Rinse cautiously with water for at least 15 minutes.[\[1\]](#)[\[3\]](#) If present, remove contact lenses and continue rinsing.[\[1\]](#) Get immediate medical attention.[\[1\]](#)[\[3\]](#)
- Ingestion: Do NOT induce vomiting.[\[1\]](#) Rinse the mouth with water and seek immediate medical attention.[\[1\]](#)

Q3: What personal protective equipment (PPE) is required when handling this compound?

A3: Appropriate PPE must be worn at all times when handling **1-Oxaspiro[2.5]octane-2-carbonitrile**. This includes:

- Hand Protection: Protective gloves.[\[1\]](#)
- Eye and Face Protection: Chemical goggles or safety glasses and a face shield.[\[1\]](#)
- Skin and Body Protection: Wear suitable protective clothing and safety shoes.[\[1\]](#)
- Respiratory Protection: In case of inadequate ventilation, wear respiratory protection.[\[1\]](#)

Q4: How should I properly store **1-Oxaspiro[2.5]octane-2-carbonitrile**?

A4: Store the compound in a dry, cool, and well-ventilated area.[\[1\]](#) Keep the container tightly closed when not in use and away from ignition sources.[\[1\]](#) It should be stored locked up.[\[2\]](#)

Q5: What are the incompatible materials to avoid?

A5: Avoid contact with strong acids and strong oxidizing agents.[\[1\]](#)

## Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Accidental Spill	Improper handling or container failure.	Evacuate unnecessary personnel. <sup>[1]</sup> For small spills, use a dry chemical absorbent. For large spills, dike the area and use a pump or vacuum. Use explosion-proof equipment. <sup>[1]</sup> Ensure adequate ventilation. <sup>[1]</sup>
Fire	Exposure to heat, sparks, or flame.	Use alcohol-resistant foam, carbon dioxide, dry powder, or water spray to extinguish the fire. <sup>[1]</sup> Evacuate the area and, if possible, fight the fire remotely due to the risk of explosion. <sup>[1]</sup>
Skin or Eye Irritation During Experiment	Inadequate PPE or accidental contact.	Immediately cease work and follow the first-aid procedures for skin and eye contact. Seek medical attention. <sup>[1]</sup> <sup>[3]</sup>
Unusual Odor Detected	Potential leak or vapor release.	Ensure the work area is well-ventilated. Do not breathe fumes, mist, spray, or vapors. <sup>[1]</sup> If a leak is suspected, evacuate the area and assess the situation with appropriate safety personnel.

## Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>11</sub> NO	[4]
Molecular Weight	137.18 g/mol	[4]
CAS Number	36929-66-5	[1][4]

Note: Detailed physical properties such as boiling point, melting point, and density are not consistently available in the provided search results.

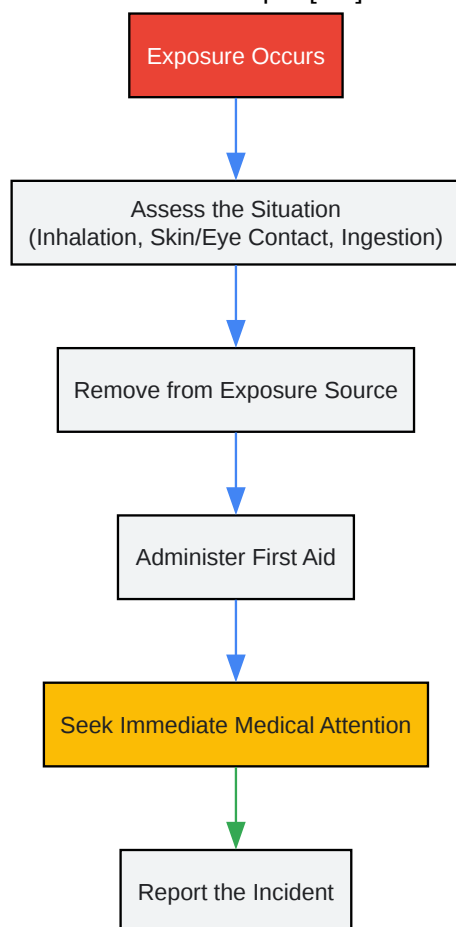
## Experimental Protocols

### Standard Handling Protocol

- Preparation: Before handling, ensure all necessary PPE is worn correctly. Work should be conducted in a well-ventilated area, preferably a chemical fume hood.[1]
- Dispensing: Use only non-sparking tools.[1] Grounding procedures should be followed to avoid static electricity.[1]
- Post-Handling: Wash hands thoroughly after handling the product.[1] Do not eat, drink, or smoke in the work area.[1]
- Disposal: Dispose of contents and container to an approved waste disposal plant.[2]

## Visualizations

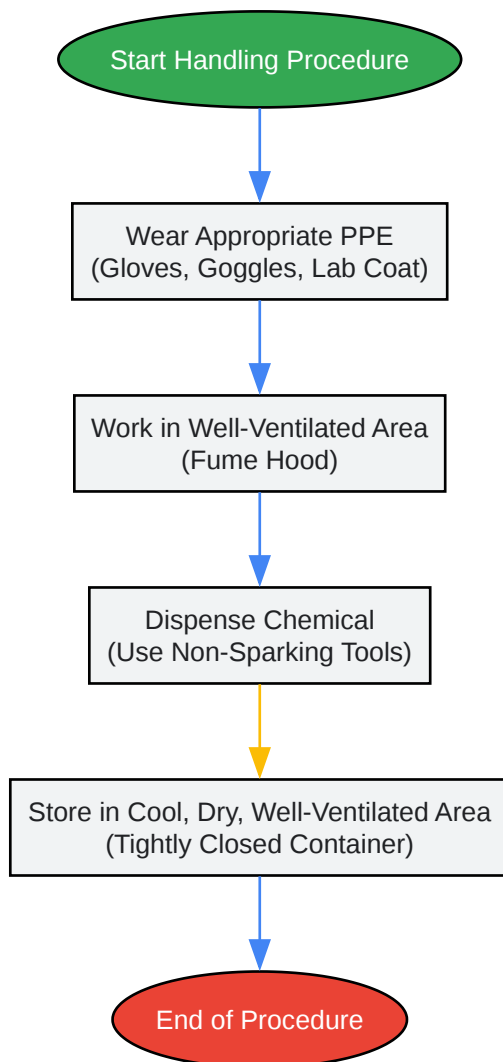
## Emergency Response Workflow for 1-Oxaspiro[2.5]octane-2-carbonitrile Exposure



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Caption: Emergency Response Workflow for Exposure Incidents.

## Safe Handling and Storage Logic



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Caption: Logic Diagram for Safe Handling and Storage Procedures.

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